

# Decamethylcyclopentasiloxane (D5): A Comprehensive Technical Guide

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Compound of Interest		
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An In-depth Examination of the Chemical and Physical Properties of a Key Excipient for Researchers, Scientists, and Drug Development Professionals.

**Decamethylcyclopentasiloxane**, commonly known as D5, is a volatile cyclic silicone fluid that has garnered significant attention across various scientific and industrial sectors, including pharmaceuticals and personal care. Its unique combination of properties—such as low surface tension, high spreadability, and a non-greasy feel—makes it a valuable excipient in a multitude of formulations.[1] This technical guide provides a detailed overview of the core chemical and physical characteristics of D5, outlines standard experimental methodologies for their determination, and illustrates the interplay between its properties and applications.

## **Core Physicochemical Properties**

**Decamethylcyclopentasiloxane** is an organosilicon compound with the chemical formula [(CH<sub>3</sub>)<sub>2</sub>SiO]<sub>5</sub>.[2] It is a colorless and odorless liquid that is slightly volatile.[2] Its fundamental properties are summarized in the tables below, providing a quantitative basis for its use in research and product development.

## Table 1: General and Physical Properties of Decamethylcyclopentasiloxane (D5)



Property	Value	Reference(s)
Molecular Formula	C10H30O5Si5	[2]
Molar Mass	370.77 g/mol	[2]
Appearance	Colorless liquid	[2]
Density	0.958 g/cm³ at 25 °C	[2][3]
Melting Point	-47 °C to -38 °C	[2][4]
Boiling Point	210 °C at 760 mmHg	[2][5]
Vapor Pressure	20.4 ± 1.1 Pa to 33.2 Pa at 25 °C	[2][3]
Flash Point	73 °C to 77 °C (closed cup)	[4][5][6]
Refractive Index	1.396 at 20 °C	[3]

**Table 2: Solubility and Partitioning Behavior of** 

**Decamethylcyclopentasiloxane (D5)** 

Property	Value	Reference(s)
Solubility in Water	17.03 ± 0.72 ppb (μg/L) at 23 °C	[2]
log P (Octanol-Water Partition Coefficient)	8.07 at 24.6 °C	
Solubility in other solvents	Soluble in most anhydrous alcohols, waxes, oils (except castor), hydrocarbon oils, esters, and other silicone fluids.	[6]
Miscibility	Immiscible with water.	[3]



**Table 3: Fluid and Interfacial Properties of** 

Decamethylcyclopentasiloxane (D5)

Property	Value	Reference(s)
Viscosity	3.74 to 4.0 cP at 25 °C	[2][5]
Surface Tension	18.0 to 18.5 dyne/cm at 25 $^{\circ}\text{C}$	[4][6]
Dielectric Constant	2.5 at 20 °C	

### **Experimental Protocols for Property Determination**

The accurate characterization of the physicochemical properties of D5 is paramount for its effective application. The following sections detail the standard methodologies for determining some of its key attributes.

#### **Viscosity Measurement**

The viscosity of **decamethylcyclopentasiloxane** is typically determined using capillary viscometers, following standardized procedures such as ASTM D4283 for silicone fluids.[3]

#### Methodology:

- Apparatus: A calibrated glass capillary viscometer (e.g., Cannon-Fenske or Ubbelohde type) is used. The choice of viscometer depends on the expected viscosity of the fluid. A constant temperature water bath is required to maintain the sample at a precise temperature, typically 25 ± 0.1 °C.
- Procedure: The viscometer is charged with the D5 sample and thermally equilibrated in the
  water bath for a sufficient time. The time taken for the liquid to flow between two marked
  points on the viscometer under the influence of gravity is measured accurately using a
  stopwatch.
- Calculation: The kinematic viscosity (v) is calculated by multiplying the measured flow time
   (t) by the calibration constant (C) of the viscometer (v = C × t). The dynamic viscosity (η) can then be calculated by multiplying the kinematic viscosity by the density (ρ) of D5 at the same temperature (η = v × ρ).



#### **Vapor Pressure Determination**

The vapor pressure of D5 can be determined using various methods outlined in OECD Guideline 104.[5][6] Given its volatility, a static method or a method based on effusion can be employed.

Methodology (Static Method):

- Apparatus: The setup consists of a sample container connected to a pressure measuring device (e.g., a manometer) and a vacuum pump, all enclosed in a thermostatically controlled chamber.
- Procedure: A small amount of D5 is introduced into the degassed sample container. The
  system is evacuated to remove air and then brought to the desired temperature. The
  pressure of the vapor in equilibrium with the liquid is measured at different temperatures.
- Data Analysis: The vapor pressure is recorded at each temperature point. A plot of ln(P)
   versus 1/T (Clausius-Clapeyron plot) can be used to determine the enthalpy of vaporization.

#### **Water Solubility Assessment**

Due to its very low water solubility, the determination of this property for D5 requires a sensitive and precise method, such as the column elution method described in OECD Guideline 105.[2]
[7]

Methodology (Column Elution Method):

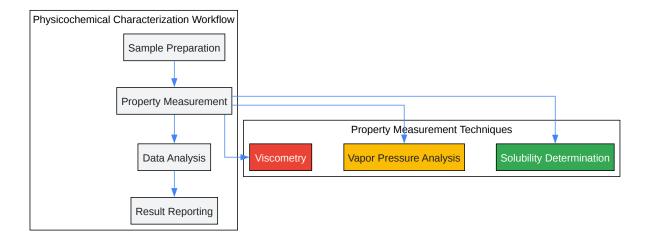
- Apparatus: A column packed with an inert support material coated with an excess of D5 is used. A pump is used to pass water through the column at a slow, constant flow rate. A system for collecting the eluate is also required.
- Procedure: Water is passed through the column until the concentration of D5 in the eluting
  water becomes constant, indicating that saturation has been reached. The concentration of
  D5 in the collected water samples is then determined using a suitable analytical technique,
  such as gas chromatography with mass spectrometry (GC-MS), which is sensitive enough
  for the low concentrations expected.



 Analysis: The measured concentration of D5 in the saturated aqueous solution represents its water solubility at the experimental temperature.

### **Visualizing Workflows and Relationships**

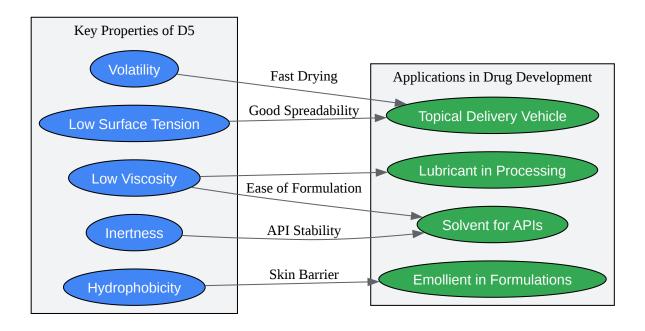
The following diagrams, generated using the DOT language, illustrate a generalized experimental workflow for physicochemical characterization and the logical connections between D5's properties and its applications.



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A generalized workflow for the physicochemical characterization of a substance.





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Relationship between D5's properties and its applications in drug development.

#### **Applications in Research and Drug Development**

The distinct physicochemical profile of **decamethylcyclopentasiloxane** makes it a versatile component in pharmaceutical and research settings. Its high volatility allows it to evaporate quickly from the skin, making it an ideal carrier for topical drug delivery systems where a nongreasy, fast-drying application is desired. The low surface tension and viscosity contribute to its excellent spreading characteristics, ensuring a uniform application of active pharmaceutical ingredients (APIs) over the skin's surface.

Furthermore, its chemical inertness makes it a good solvent and dispersing medium for a variety of APIs without the risk of degradation. In the context of drug development, D5 can be used to improve the aesthetics and patient acceptability of topical formulations. Its lubricating properties are also beneficial in the manufacturing processes of certain drug products. As



research into novel drug delivery systems continues, the unique properties of D5 are likely to be exploited in new and innovative applications.

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